Mass Spectrometry of 5-Hydroxy-1H-indole-2-carbaldehyde: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name:	*5-hydroxy-1H-indole-2-carbaldehyde*
CAS No.:	*1523152-39-7*
Cat. No.:	*B6263910*

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Target Audience: Analytical Chemists, Mass Spectrometrists, and Drug Metabolism and Pharmacokinetics (DMPK) Scientists.

Executive Summary

5-Hydroxy-1H-indole-2-carbaldehyde (also referred to as 5-hydroxyindole-2-carboxaldehyde) is a critical structural motif in the synthesis of biologically active alkaloids, pharmaceuticals, and serotonin analogs. Its dual functionality—an electron-rich 5-hydroxyl group and an electron-withdrawing 2-carboxaldehyde group—creates unique ionization dynamics and fragmentation pathways. This technical guide provides an authoritative framework for the mass spectrometric characterization of this compound, detailing ionization mechanisms, Collision-Induced Dissociation (CID) pathways, and field-proven protocols for ensuring analytical integrity.

Physicochemical Properties & Ionization Dynamics

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To accurately detect and quantify **5-hydroxy-1H-indole-2-carbaldehyde**, one must first understand its intrinsic physicochemical properties and how they dictate behavior within an Electrospray Ionization (ESI) source.

- Molecular Formula: C9H7NO2
- Monoisotopic Mass: 161.0477 Da
- Protonated Ion $[M+H]^+$: 162.0555 Da
- Deprotonated Ion$[M-H]^-$: 160.0404 Da

Ionization Causality

In Positive ESI (ESI+), protonation is a competitive process. While the indole nitrogen is a traditional site for protonation, the presence of the 2-carboxaldehyde group shifts the proton affinity. Infrared photodissociation studies on similar protonated 5-hydroxyindoles reveal that protonation frequently occurs at the C3 position of the indole ring or the carbonyl oxygen, forming a highly stable, resonance-stabilized oxonium or carbenium ion[1].

In Negative ESI (ESI-), the compound exhibits excellent response due to the relatively low pKa of the 5-hydroxyl group (phenolic in nature). Deprotonation yields a stable phenoxide-like anion $[M-H]^-$ at m/z 160.0404, which is highly conjugated with the indole core.

Collision-Induced Dissociation (CID) Fragmentation Mechanisms

Understanding the specific fragmentation pathways of **5-hydroxy-1H-indole-2-carbaldehyde** is essential for developing highly selective Multiple Reaction Monitoring (MRM) transitions or interpreting High-Resolution Mass Spectrometry (HRMS) spectra. The fragmentation is driven by the thermodynamic stability of the resulting product ions[2].

Primary Fragmentation Pathways (Positive Mode)

- Loss of Carbon Monoxide (-28 Da): The most thermodynamically favorable low-energy pathway is the neutral loss of CO from the 2-carboxaldehyde group. This yields a stable 5-hydroxyindole cation at m/z 134.0606[3].

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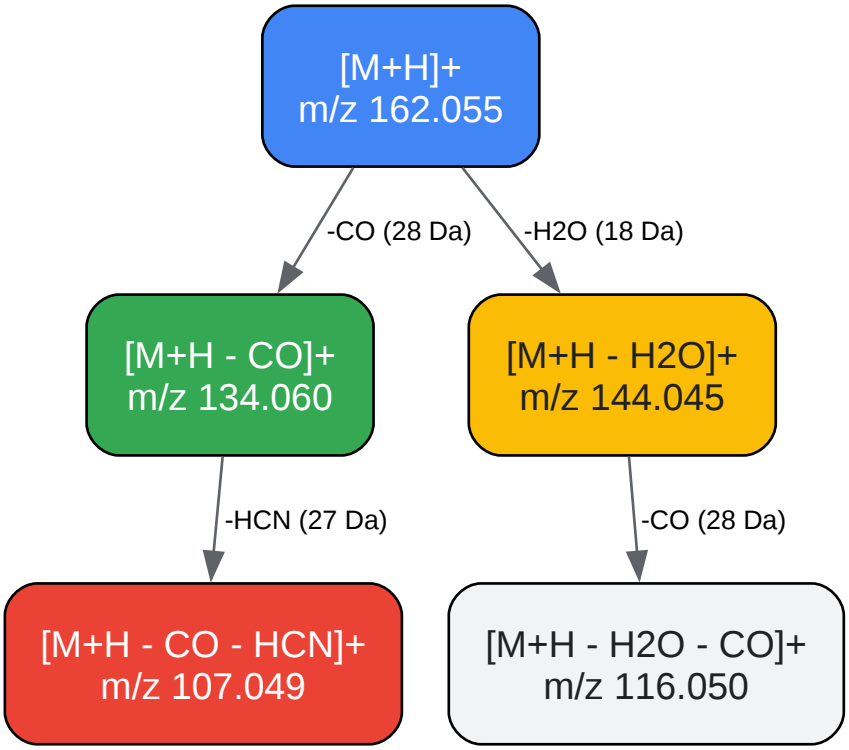
- Loss of Water (-18 Da): Characteristic of 5-hydroxyindoles (similar to serotonin or 5-HIAA), the expulsion of H_2O from the 5-hydroxyl group forms a rigid, conjugated quinone-imine type structure at m/z 144.0449[4].

- Pyrrole Ring Cleavage (-27 Da): Following the loss of CO, the resulting m/z 134 ion frequently undergoes standard indole ring opening, expelling Hydrogen Cyanide (HCN) to form a hydroxytropylium or hydroxybenzyl cation at m/z 107.0497[2].



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CID Fragmentation Pathway of protonated **5-hydroxy-1H-indole-2-carbaldehyde**.

Quantitative Data Summary

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Precursor Ion (m/z)	Product Ion (m/z)	Neutral Loss	Formula of Fragment	Relative Abundance (Est.)	Diagnostic Value
162.0555	134.0606	CO (27.9949)	$C_8H_8NO^+$	High (Base Peak)	Confirms 2-carboxaldehyde
162.0555	144.0449	H_2O (18.0106)	$C_9H_6NO^+$	Medium	Confirms 5-hydroxyl
162.0555	107.0497	CO + HCN (55.0058)	$C_7H_7O^+$	Medium	Confirms indole core
162.0555	116.0500	H_2O + CO (46.0055)	$C_8H_6N^+$	Low	Secondary verification

Experimental Protocols & Workflow

Indole-2-carboxaldehydes are notoriously unstable; they are highly susceptible to auto-oxidation (forming carboxylic acids) and photolytic degradation[5]. A self-validating protocol must account for these pre-analytical variables to ensure the mass spectral data reflects the intact molecule rather than an artifact.

Step-by-Step LC-MS/MS Methodology

Phase 1: Sample Preparation & Stabilization

- Inert Handling: Weigh and dissolve the solid standard in a glovebox or under a nitrogen stream to prevent immediate oxidation[5].
- Solvent Selection: Dissolve the compound in degassed LC-MS grade Methanol or Acetonitrile. Avoid protic solvents with high dissolved oxygen.
- Antioxidant Addition (Optional but Recommended): Add 0.1% ascorbic acid to the sample matrix to quench reactive oxygen species and stabilize the aldehyde and phenol moieties.
- Storage: Transfer the solution immediately to amber glass vials (to prevent UV degradation) and store at -20°C[5].

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Phase 2: UHPLC Separation

- Column: Use a sub-2 µm C18 column (e.g., Waters Acquity BEH C18, 2.1 × 50 mm, 1.7 µm) to ensure sharp peak shapes and minimize on-column degradation.
- Mobile Phases:
  - Mobile Phase A: 0.1% Formic Acid in LC-MS grade Water.
  - Mobile Phase B: 0.1% Formic Acid in LC-MS grade Acetonitrile.
- Gradient: Run a fast gradient from 5% B to 95% B over 3.5 minutes at a flow rate of 0.4 mL/min. Keep the column compartment at 40°C.

Phase 3: Mass Spectrometry (ESI-QTOF / Orbitrap)

- Source Parameters (Positive Mode):
  - Capillary Voltage: 3.5 kV
  - Desolvation Temperature: 350°C
  - Desolvation Gas Flow: 800 L/hr
- MS/MS Acquisition: Utilize Data-Dependent Acquisition (DDA) or targeted MS/MS. Apply a collision energy (CE) ramp from 15 eV to 35 eV using Argon or Nitrogen as the collision gas to capture both the low-energy (-CO) and high-energy (-HCN) fragments.



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End-to-End LC-MS/MS Analytical Workflow for Indole-2-carbaldehydes.

Analytical Challenges & Troubleshooting

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- Observation of m/z 178.0504 ($[M+H]^+$ + 16 Da): If a peak at m/z 178 is observed co-eluting or eluting slightly earlier, this indicates the oxidation of the 2-carbaldehyde group to 5-hydroxy-1H-indole-2-carboxylic acid. Solution: Prepare fresh samples under nitrogen and ensure amber vials are used[5].

- Poor ESI+ Signal: The electron-withdrawing nature of the aldehyde can sometimes suppress positive ionization compared to simple indoles. Solution: Switch to ESI- mode, monitoring the m/z 160.0404 ion, which often yields a 5- to 10-fold increase in signal-to-noise ratio due to the acidic 5-hydroxyl group.

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